Synthesis protocol for [2-(2-Phenylmorpholin-4-yl)ethyl]amine.

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Compound of Interest

Compound Name:	*[2-(2-Phenylmorpholin-4-yl)ethyl]amine*
CAS No.:	*1082248-83-6*
Cat. No.:	*B1418326*

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Application Note: Modular Synthesis of **[2-(2-Phenylmorpholin-4-yl)ethyl]amine** via Nitrile Reduction

Abstract & Strategic Overview

The **[2-(2-Phenylmorpholin-4-yl)ethyl]amine** moiety represents a privileged pharmacophore in central nervous system (CNS) active agents, particularly in the development of norepinephrine reuptake inhibitors and sigma receptor ligands. This protocol details a robust, two-step synthetic route starting from 2-phenylmorpholine.

Unlike direct alkylation with 2-chloroethylamine—which often suffers from dimerization, polymerization, and difficult purification—this protocol utilizes a cyanomethylation-reduction strategy. This approach ensures high regioselectivity, minimizes quaternary ammonium salt formation, and employs a self-validating workup procedure (Fieser method) to manage aluminum byproducts effectively.

Key Advantages of this Protocol:

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- Chiral Integrity: The reaction conditions at the nitrogen center preserve the stereochemistry of the C2-phenyl ring (applicable to R, S, or rac-2-phenylmorpholine).
- Scalability: The nitrile intermediate is crystalline or easily distilled, allowing for purification before the expensive reduction step.
- Safety: Specific controls for handling the highly toxic chloroacetonitrile and pyrophoric lithium aluminum hydride (LAH) are integrated.

Reaction Scheme & Workflow

The synthesis proceeds via nucleophilic substitution (

) followed by hydride reduction.

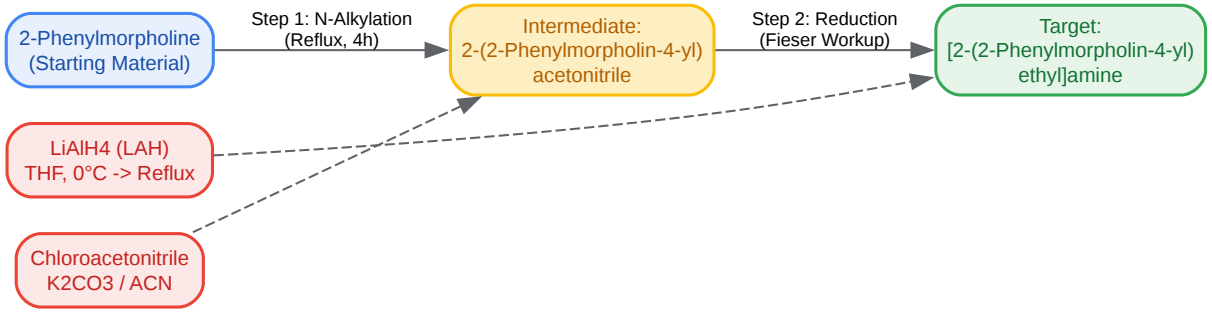

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Figure 1: Synthetic pathway from 2-phenylmorpholine to the ethylamine derivative.

Phase 1: Synthesis of 2-(2-Phenylmorpholin-4-yl)acetonitrile

This step installs the two-carbon linker masked as a nitrile. The use of potassium carbonate (

) as a base scavenges the HCl byproduct, driving the equilibrium forward.

Reagents & Materials

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Reagent	Equiv.[1][2][3][4][5]	Role	Hazards
2-Phenylmorpholine	1.0	Substrate	Irritant
Chloroacetonitrile	1.1	Electrophile	High Toxicity (CN source), Combustible
(Anhydrous)	2.0	Base	Irritant, Hygroscopic
Acetonitrile (ACN)	Solvent	Medium	Flammable
NaI (Optional)	0.1	Catalyst	Finkelstein activation (accelerates reaction)

Experimental Protocol

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser. Connect to a nitrogen bubbler.
- Dissolution: Charge the flask with 2-phenylmorpholine (10.0 mmol) and anhydrous ACN (50 mL).
- Base Addition: Add

  (20.0 mmol) and catalytic NaI (1.0 mmol) if available. Stir for 10 minutes at room temperature.
- Alkylation:
  - Critical Safety Step: In a fume hood, add chloroacetonitrile (11.0 mmol) dropwise via syringe. Note: Chloroacetonitrile is a potent alkylator and metabolizes to cyanide. Double-glove and use extreme caution.
  - Heat the mixture to reflux (80–82°C) for 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexanes). The secondary amine spot should disappear.
- Workup:
  - Cool to room temperature.[6] Filter off the inorganic salts (

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/KCl) through a Celite pad.

- Concentrate the filtrate under reduced pressure to yield the crude nitrile oil.
- Purification: If the oil is dark, pass through a short silica plug eluting with EtOAc/Hexanes (1:1).

Checkpoint: The intermediate should show a distinct nitrile stretch in IR at

.

Phase 2: Reduction to [2-(2-Phenylmorpholin-4-yl)ethyl]amine

The reduction of the nitrile to the primary amine is performed using Lithium Aluminum Hydride (LAH). The critical success factor here is the Fieser Workup, which prevents the formation of gelatinous aluminum emulsions that trap the product.

Reagents & Materials

Reagent	Equiv.[1][2][3][4][5]	Role	Hazards
Nitrile Intermediate	1.0	Substrate	Irritant
(2.0M in THF)	2.5	Reductant	Pyrophoric, Water Reactive
THF (Anhydrous)	Solvent	Medium	Peroxide former, Flammable
Diethyl Ether	Diluent	Workup	Highly Flammable

Experimental Protocol

- Inert Atmosphere: Flame-dry a 2-neck RBF and cool under a stream of Argon/Nitrogen.
- LAH Preparation: Add THF (30 mL) and cool to 0°C in an ice bath. Carefully add

  solution (25.0 mmol, 2.5 equiv).

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- Addition: Dissolve the Nitrile Intermediate (10.0 mmol) in THF (10 mL). Add this solution dropwise to the LAH suspension at 0°C over 20 minutes.
  - Observation: Gas evolution (
) will occur.[7] Control the rate to maintain a gentle effervescence.
- Reaction: Once addition is complete, remove the ice bath and warm to room temperature. Then, heat to reflux for 3 hours.
  - Mechanism:[1][3][4][5][8][9][10] The nitrile is reduced first to the imine, then to the amine. Reflux ensures complete conversion of the intermediate imine.

The Fieser Workup (Critical Step)

Do not use acid quenching, as it generates massive heat and difficult salts. Use the n : n : 3n rule based on the mass (g) of LAH used.

- Example: If you used 1.0 g of LAH solid (or equivalent moles), follow this sequence:

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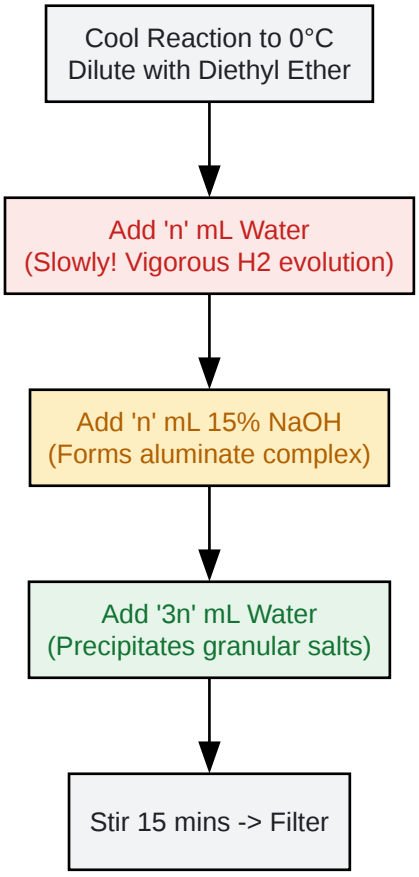

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Figure 2: The Fieser Workup Protocol for clean isolation of amines from LAH reductions.

- Quench: Cool the mixture to 0°C. Dilute with Diethyl Ether (50 mL).
- Sequential Addition:
  - Add

    mL Water (where

    = grams of LAH used). Stir until bubbling slows.
  - Add

    mL 15% NaOH. The gray suspension will turn white.
  - Add

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mL Water.[11]

- Isolation: Stir for 15 minutes. The aluminum salts will form a white, granular sand (not a slime). Filter through a fritted funnel. Wash the solid cake with ether.
- Drying: Dry the combined organic filtrate over

  , filter, and evaporate to yield the free base amine.

Purification & Storage

The crude free base is often an oil that absorbs

from the air. For long-term stability and biological testing, conversion to the dihydrochloride salt is recommended.

- Salt Formation: Dissolve the crude oil in a minimal amount of dry ethanol or diethyl ether.
- Acidification: Add 2.0M HCl in diethyl ether dropwise until pH < 3.
- Crystallization: The hydrochloride salt will precipitate. Collect by filtration and wash with cold ether.
- Validation:
  - 1H NMR (

    ): Look for the disappearance of the singlet at

    ppm (nitrile

    -protons) and the appearance of two triplets at

    ppm (ethylamine chain).
  - MS (ESI): Expect

    peak corresponding to the molecular weight (MW of free base:

    g/mol).

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References

- Nitrile Alkylation Protocol
  - "Chloroacetonitrile."[12] Organic Syntheses, Coll.[12] Vol. 4, p.144 (1963); Vol. 30, p.22 (1950).
- LAH Reduction & Fieser Workup
  - Fieser, L. F.; Fieser, M. Reagents for Organic Synthesis, Vol. 1, Wiley: New York, 1967, p. 581.
  - "A Safety Guidance Document for Lithium Aluminum Hydride (LAH) Reduction." ACS Chemical Health & Safety.
- Morpholine Synthesis Context
  - "Green Synthesis of Morpholines via Selective Monoalkylation of Amines."[13] ChemRxiv, 2024.
- Electrochemical Alternatives (Contextual)
  - "Electrochemical reduction of acetonitrile to ethylamine."[5][9][14] Nature Communications, 12, 1949 (2021).[9]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. escholarship.org [escholarship.org]
- 3. Mechanistic models for LAH reductions of acetonitrile and malononitrile. Aggregation effects of Li+ and AlH3 on imide-enamide equilibria - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. An Optimized and Universal Protocol for the Synthesis of Morpholine-2,5-Diones from Natural Hydrophobic Amino Acids and Their Mixture - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Theoretical understanding of the electro-reduction of acetonitrile into ethylamine on copper: a hydride-proton stepwise mechanism - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 6. chemrxiv.org [chemrxiv.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. US2582114A - Synthesis of styrene oxide - Google Patents [patents.google.com]
- 9. osti.gov [osti.gov]
- 10. Curly Arrow: Lithium Aluminium Hydride Reductions - Rochelle's Salt [curlyarrow.blogspot.com]
- 11. Magic Formulas [chem.rochester.edu]
- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. chemrxiv.org [chemrxiv.org]
- 14. Electroreduction of acetonitrile to ethylamine by thin carbon-coated copper catalysts with rich active interphases - Chemical Communications (RSC Publishing) [pubs.rsc.org]

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